

Application Notes and Protocols: Preparation of SB 525334 Stock Solution

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Compound of Interest

Compound Name: SB 525334

Cat. No.: B1681501

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Audience: Researchers, scientists, and drug development professionals.

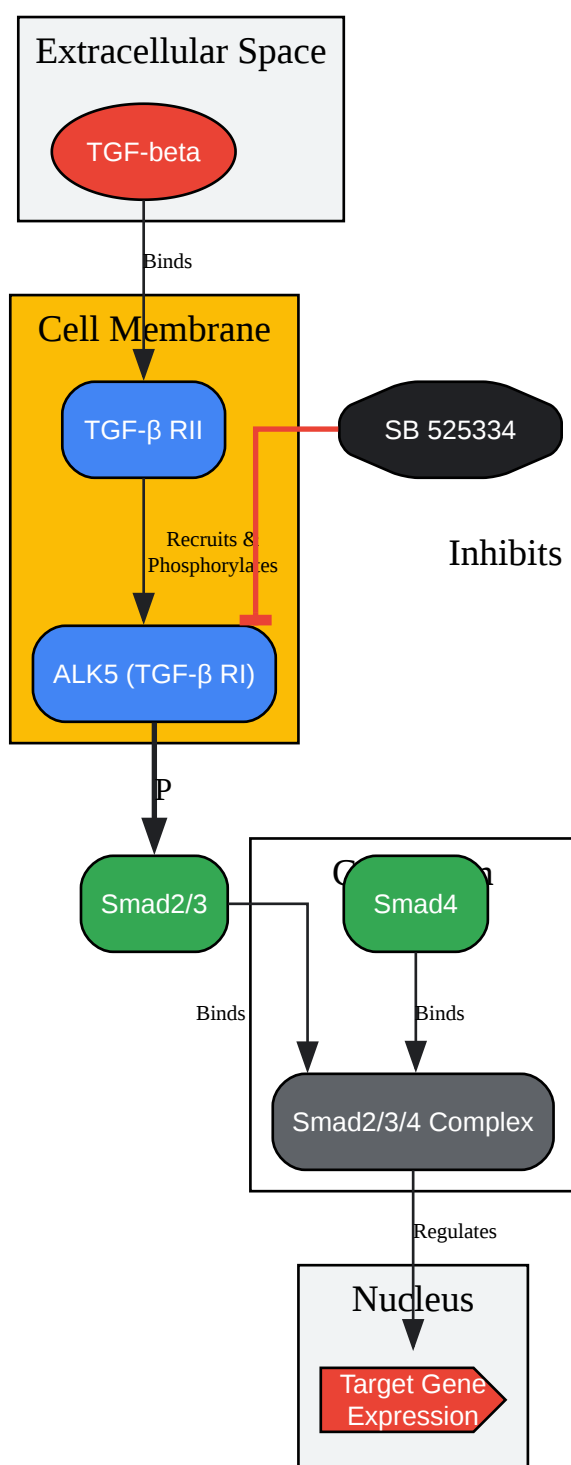
Introduction

SB 525334 is a potent and selective inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor, specifically the Activin Receptor-Like Kinase 5 (ALK5).^{[1][2][3]} With an IC₅₀ value of approximately 14.3 nM for ALK5, it serves as a critical tool in studying TGF- β signaling pathways, which are implicated in numerous cellular processes including fibrosis, immune response, and cancer progression.^{[1][2][3][4][5]} **SB 525334** exerts its inhibitory effect by blocking the phosphorylation and subsequent nuclear translocation of Smad2 and Smad3 proteins, key downstream mediators of the TGF- β pathway.^{[1][3][5]}

These application notes provide a detailed protocol for the preparation, storage, and handling of **SB 525334** stock solutions for experimental use.

Mechanism of Action: TGF- β Signaling Pathway

The diagram below illustrates the canonical TGF- β signaling pathway and the point of inhibition by **SB 525334**. TGF- β ligand binding induces the formation of a receptor complex, leading to the ALK5-mediated phosphorylation of R-SMADs (Smad2/3). Phosphorylated R-SMADs then complex with Co-SMAD (Smad4) and translocate to the nucleus to regulate target gene expression. **SB 525334** selectively binds to the ATP-binding site of the ALK5 kinase domain, preventing the phosphorylation of Smad2/3 and thereby inhibiting downstream signaling.



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Caption: TGF- β signaling pathway and inhibition by **SB 525334**.

Quantitative Data and Properties

Proper preparation of **SB 525334** solutions requires accurate knowledge of its chemical and physical properties. The following table summarizes key quantitative data for this compound.

Property	Value	Reference(s)
Molecular Weight	343.42 g/mol	[1][2]
Molecular Formula	C ₂₁ H ₂₁ N ₅	[1]
CAS Number	356559-20-1	[1][2]
Appearance	Solid Powder / Crystalline Solid	[2][3]
Purity	>97%	[1]
Solubility (Max)	DMSO: up to 100 mM (approx. 34.3 mg/mL)	[1]
Ethanol: up to 69 mg/mL	[3][4]	
Water: Insoluble	[4][6]	
Storage (Powder)	-20°C, desiccated, for ≥ 4 years	[3][5]
Storage (Solution)	-20°C for up to 3 months; -80°C for up to 2 years	[5][7][8]

Experimental Protocol: Stock Solution Preparation

This protocol provides a step-by-step method for preparing a 10 mM stock solution of **SB 525334** in DMSO.

4.1. Materials

- **SB 525334** powder (CAS 356559-20-1)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Sterile, amber glass or polypropylene vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

4.2. Safety Precautions

- Handle **SB 525334** powder in a chemical fume hood or a ventilated enclosure.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

4.3. Calculation for 10 mM Stock Solution

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM Stock:

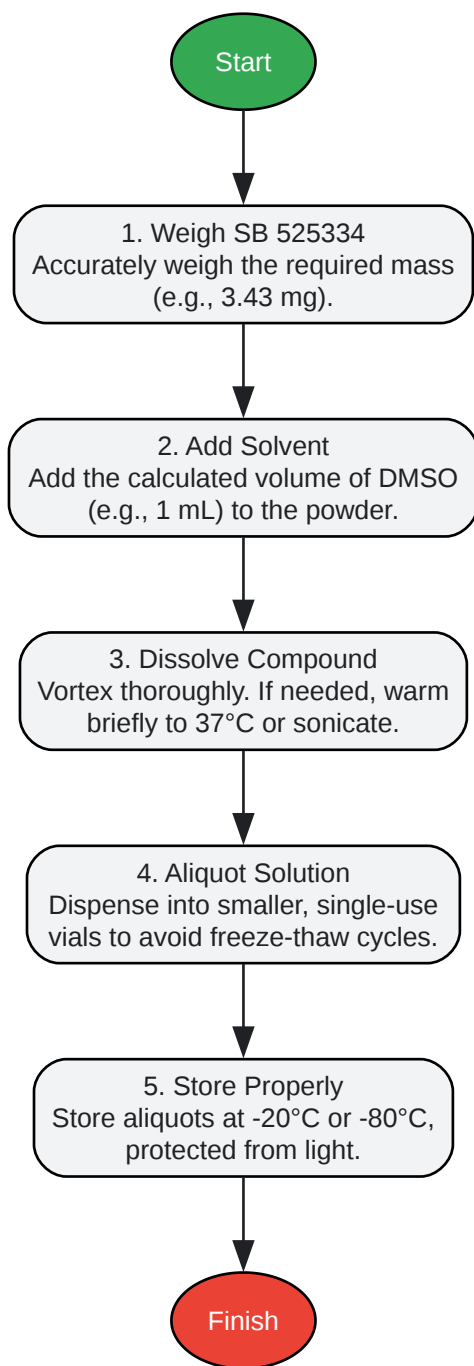
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 343.42 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.434 \text{ mg}$

Therefore, to make 1 mL of a 10 mM stock solution, you will need to dissolve 3.434 mg of **SB 525334** in 1 mL of DMSO.

The table below provides the required mass of **SB 525334** for different volumes of a 10 mM stock solution.

Desired Volume (mL)	Required Mass of SB 525334 (mg)
1	3.43
2	6.87
5	17.17
10	34.34

4.4. Step-by-Step Protocol



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